Application Notes and Protocols for Violet-Excitable Dyes in Flow Cytometry

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Compound of Interest

Compound Name:	*Neutral Violet*
CAS No.:	*3562-46-7*
Cat. No.:	*B1615927*

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A Note on "**Neutral Violet**": Comprehensive searches for a specific flow cytometry reagent named "**Neutral Violet**" did not yield a distinct product. It is plausible that this term refers to a general category of violet-excitable viability dyes or a specific proprietary reagent not widely documented under this name. Therefore, these application notes provide detailed protocols and data for a representative and well-characterized violet-excitable dye used for assessing cell viability and apoptosis: the Violet Ratiometric Membrane Asymmetry Probe. Additionally, a protocol for a Fixable Viability Dye excited by the violet laser is included to offer a broader perspective on violet laser-based cell health assessment.

Introduction to Violet Laser-Based Cell Viability and Apoptosis Detection

The advent of violet lasers in flow cytometry has significantly expanded the capacity for multicolor analysis, allowing for more complex and informative immunophenotyping and cell function assays. Violet-excitable dyes offer distinct advantages, including minimal spectral overlap with commonly used fluorochromes excited by blue and red lasers, thereby simplifying compensation in multicolor panels[1]. These dyes are instrumental in distinguishing live,

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apoptotic, and necrotic cells, a critical step in ensuring data quality and accuracy in a wide range of research areas, from immunology to oncology and drug development.

This document outlines the principles and applications of two types of violet-excitable dyes for assessing cell health: a ratiometric probe that detects early apoptotic events and a fixable viability dye for clear discrimination of dead cells.

Principle of the Violet Ratiometric Membrane Asymmetry Probe (F2N12S)

The Violet Ratiometric Membrane Asymmetry Probe, 4'-N,N-diethylamino-6-(N,N,N-dodecyl-methylamino-sulfopropyl)-methyl-3-hydroxyflavone (F2N12S), is a novel, violet-excitable dye designed to detect the loss of plasma membrane asymmetry, a hallmark of early apoptosis[2][3].

In healthy, viable cells, the plasma membrane exhibits a distinct asymmetry, with phospholipids like phosphatidylserine (PS) predominantly located on the inner leaflet[4]. During the early stages of apoptosis, this asymmetry is lost, and PS is externalized to the outer leaflet[4][5]. This change in the surface charge of the plasma membrane can be detected by F2N12S[2][4].

The F2N12S dye exhibits an excited-state intramolecular proton transfer (ESIPT) reaction, resulting in dual fluorescence emission peaks at approximately 530 nm and 585 nm when excited by a 405 nm violet laser[2][6]. The ratio of the intensity of these two emissions is sensitive to the changes in the membrane surface charge that occur during apoptosis[2][4]. In live cells, the emission at 585 nm is higher, while in apoptotic and dead cells, the emission at 530 nm increases[2].

The ratiometric nature of this probe offers several advantages, including independence from probe concentration, cell size, and instrument fluctuations, providing a robust and reproducible measurement of apoptosis[2][6].

Applications

The Violet Ratiometric Membrane Asymmetry Probe is a powerful tool for:

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- Detecting early and late apoptosis: By measuring changes in membrane asymmetry, the dye can identify cells in the initial stages of programmed cell death.
- Discriminating live, apoptotic, and necrotic cells: When used in conjunction with a dead cell stain like SYTOX™ AADvanced™, it allows for the clear separation of these three populations[2].
- Multiparametric analysis of apoptosis: The violet excitation of F2N12S makes it compatible with a wide range of other fluorochromes excited by different lasers, enabling comprehensive studies of apoptotic pathways in conjunction with other cellular markers[1].
- High-throughput screening: The simple, no-wash protocol is amenable to automated and high-throughput flow cytometry platforms for drug screening and toxicology studies.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the Violet Ratiometric Membrane Asymmetry Probe (F2N12S) and a representative Fixable Viability Dye (Violet).

Parameter	Violet Ratiometric Membrane Asymmetry Probe (F2N12S)	LIVE/DEAD™ Fixable Violet Dead Cell Stain
Excitation (nm)	~405	~405
Emission (nm)	~530 (Apoptotic/Dead) and ~585 (Live)	~451
Final Staining Concentration	200 nM	1 µL of diluted stock per 1 mL of cells
Incubation Time	5 minutes	30 minutes
Incubation Temperature	Room Temperature	Room Temperature or on ice
Wash Steps	Not required	1-2 washes
Fixation Compatibility	Not recommended	Yes

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Experimental Protocols

Protocol for Staining with Violet Ratiometric Membrane Asymmetry Probe (F2N12S)

This protocol is adapted for the analysis of apoptosis in suspension cells.

Materials:

- Violet Ratiometric Membrane Asymmetry Probe (F2N12S)
- SYTOX™ AADvanced™ Dead Cell Stain (or equivalent dead cell stain)
- Hanks' Balanced Salt Solution (HBSS) or other protein-free buffer
- Flow cytometry tubes
- Flow cytometer with a 405 nm violet laser

Procedure:

- Induce Apoptosis: Treat cells with the desired apoptosis-inducing agent. Prepare a negative control sample of untreated cells.
- Cell Preparation: Harvest cells and wash them twice with HBSS or another suitable protein-free buffer. Resuspend the cells to a final concentration of 1 x 10^6 cells/mL in HBSS[2].
- F2N12S Staining: Add the Violet Ratiometric Membrane Asymmetry Probe (F2N12S) to the cell suspension to a final concentration of 200 nM. Mix well[3].
- Dead Cell Staining: Add SYTOX™ AADvanced™ dead cell stain to a final concentration of 1 µM. Mix well[2].
- Incubation: Incubate the cells for 5 minutes at room temperature, protected from light[2].
- Flow Cytometry Analysis: Analyze the samples on a flow cytometer without washing. Excite the F2N12S with the 405 nm violet laser and collect emissions using 530/30 nm and 585/42 nm bandpass filters or equivalent. Excite the SYTOX™ AADvanced™ with a 488 nm blue

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laser and collect emission with a 695/40 nm bandpass filter or equivalent[2]. A ratiometric parameter can be set up by dividing the 585 nm emission intensity by the 530 nm emission intensity[2].

Protocol for Staining with LIVE/DEAD™ Fixable Violet Dead Cell Stain

This protocol is for the discrimination of live and dead cells and is compatible with subsequent fixation and permeabilization.

Materials:

- LIVE/DEAD™ Fixable Violet Dead Cell Stain Kit
- Anhydrous DMSO
- Phosphate-Buffered Saline (PBS), protein-free
- Flow cytometry tubes
- Flow cytometer with a 405 nm violet laser

Procedure:

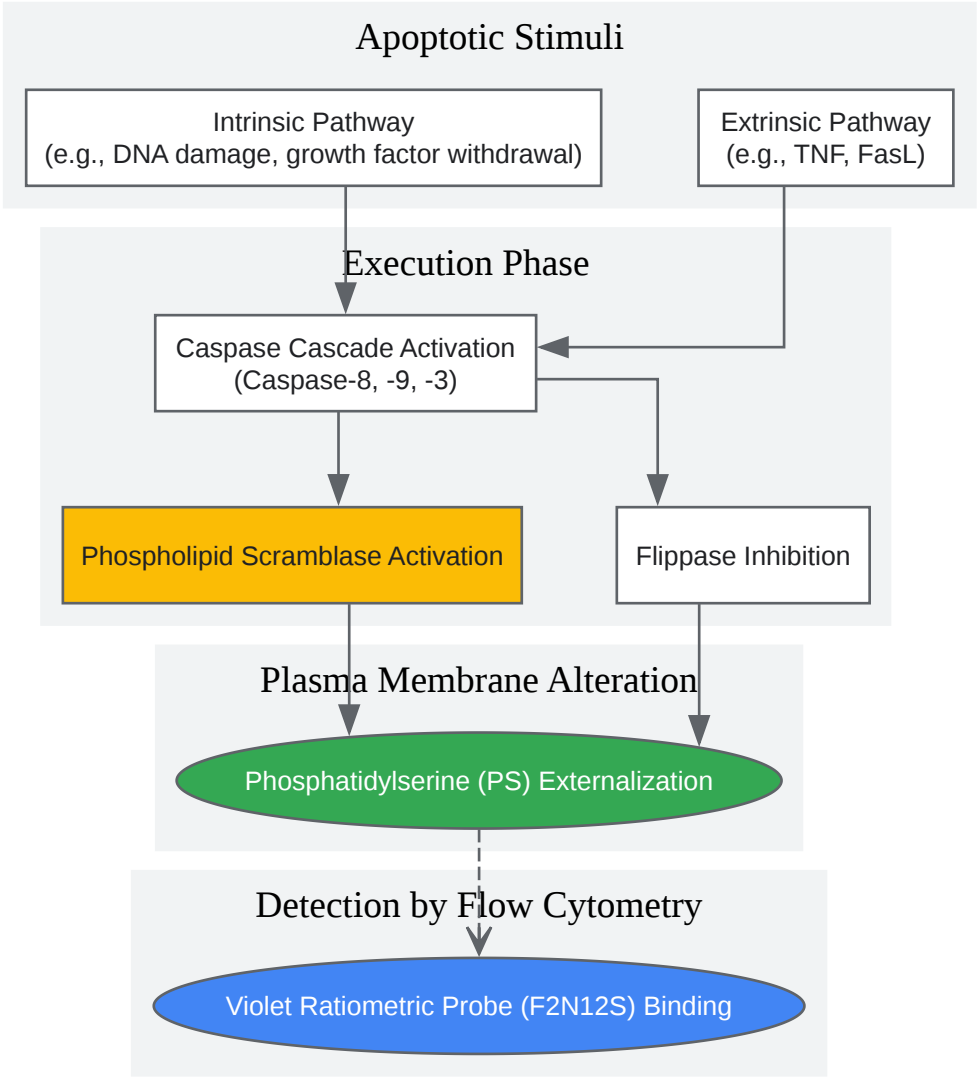
- Reagent Preparation: Prepare a stock solution of the fixable viability dye by dissolving the lyophilized powder in the provided DMSO.
- Cell Preparation: Wash cells twice in protein-free PBS. Resuspend the cells at 1–10 x 10^6 cells/mL in protein-free PBS[7].
- Staining: Add 1 µL of the diluted fixable viability dye per 1 mL of cell suspension and vortex immediately[7].
- Incubation: Incubate for 30 minutes at 2–8°C, protected from light[7].
- Washing: Wash the cells 1–2 times with Flow Cytometry Staining Buffer or an equivalent buffer containing protein[7].

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- Subsequent Staining (Optional): Proceed with fixation, permeabilization, and intracellular/surface staining as required for your experiment.
- Flow Cytometry Analysis: Analyze the samples on a flow cytometer using ~405 nm excitation and detecting emission with a filter appropriate for the dye (e.g., ~450 nm)[8].

Visualizations

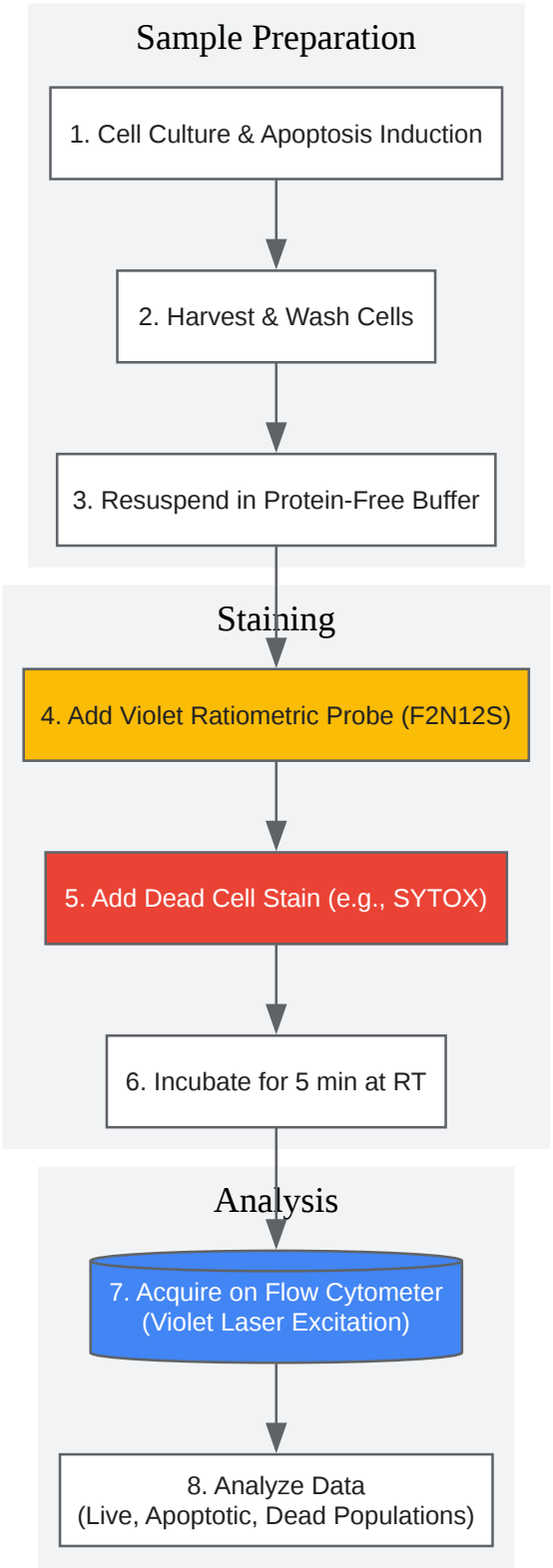
Apoptosis Signaling Pathway leading to Membrane Asymmetry



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Caption: Apoptosis signaling leading to phosphatidylserine externalization.

Experimental Workflow for Apoptosis Detection



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Caption: Workflow for apoptosis detection using a ratiometric probe.

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